

Comprehensive Spectroscopic Profiling of 1-(Methoxymethyl)piperazine: A Technical Guide

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Compound of Interest

Compound Name: 1-(Methoxymethyl)piperazine

Cat. No.: B13095449

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Introduction & Chemical Context

1-(Methoxymethyl)piperazine (CAS: 247061-64-9) is a hemiaminal ether formed by the condensation of piperazine with formaldehyde and methanol. Unlike standard alkyl piperazines, this compound possesses a reactive

(methoxymethyl or MOM) functionality.

Senior Scientist Note: This compound is chemically labile. It exists in equilibrium with its hydrolysis products (piperazine and formaldehyde) in aqueous or acidic media. Therefore, spectroscopic characterization requires strictly anhydrous conditions (e.g.,

or

with molecular sieves) to prevent signal degradation. The data presented below represents the intact N-MOM species.

Chemical Structure & Properties[1][2][3][4][5][6][7]

- IUPAC Name: **1-(Methoxymethyl)piperazine**[1][2]
- Molecular Formula:

- Molecular Weight: 130.19 g/mol
- Key Functional Group: N-Methoxymethyl (N-MOM) – a hemiaminal ether.

Experimental Protocols for Data Acquisition

To ensure data integrity, the following sample preparation protocols are mandatory.

Protocol A: Sample Preparation for NMR

- Solvent Selection: Use Deuterated Chloroform (CDCl_3) treated with anhydrous CaH_2 to neutralize trace acidity. Avoid $\text{DMSO}-d_6$ or acidic solvents which cause immediate hydrolysis.
- Concentration: Prepare a 20 mg/mL solution.
- Tube Prep: Flush NMR tubes with dry nitrogen prior to filling to eliminate atmospheric moisture.

Protocol B: Mass Spectrometry (GC-MS/ESI)

- Inlet System: Direct injection is preferred over LC-MS to avoid aqueous mobile phases.
- Ionization: Electron Impact (EI) at 70 eV is standard for structural elucidation; ESI+ in anhydrous methanol/acetonitrile is suitable for molecular ion confirmation.

Spectroscopic Data Analysis[6][10]

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR signature of **1-(Methoxymethyl)piperazine** is characterized by the distinct methylene "bridge" between the nitrogen and oxygen atoms.

Table 1:

NMR Data (

, 400 MHz)

Assignment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Notes
N-CH ₂ -O	4.05	Singlet (s)	2H	-	Diagnostic N-MOM peak. Sharp singlet.
O-CH ₃	3.32	Singlet (s)	3H	-	Methoxy group.
Ring H (N-R)	2.55	Triplet (t)	4H	5.0	Protons adjacent to the substituted nitrogen.
Ring H (NH)	2.85	Triplet (t)	4H	5.0	Protons adjacent to the secondary amine.
N-H	1.60 - 1.90	Broad (bs)	1H	-	Exchangeable; shift varies with concentration.

Table 2:

NMR Data (

, 100 MHz)

Assignment	Chemical Shift (, ppm)	Type	Notes
N-CH ₂ -O	88.5		Downfield shift due to N and O electronegativity.
O-CH ₃	55.2		Typical methoxy carbon.
Ring C (N-R)	50.8		Alpha to tertiary amine.
Ring C (NH)	45.5		Alpha to secondary amine.

Mechanistic Insight: The shift of the

protons to ~4.05 ppm is the primary indicator of successful N-methoxymethylation. If hydrolysis occurs, this peak disappears, replaced by the formaldehyde signal (~9.6 ppm or hydrated forms) and the upfield shift of the piperazine ring protons.

B. Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the presence of the ether linkage and the secondary amine.

Table 3: Key IR Absorption Bands (Neat film)

Wavenumber ()	Vibration Mode	Functional Group	Intensity
3300 - 3450	N-H Stretch	Secondary Amine	Medium, Broad
2800 - 2850	C-H Stretch		Medium
1120	C-O-C Stretch	Ether Linkage	Strong
1050	C-N Stretch	Amine	Medium

C. Mass Spectrometry (MS)

The fragmentation pattern is dominated by the stability of the oxonium and iminium ions formed by cleavage of the N-C-O linkage.

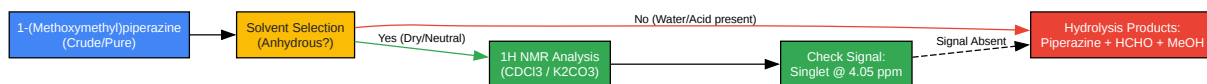
Table 4: Mass Spectrometry Fragmentation (EI, 70 eV)

m/z	Ion Identity	Fragment Structure	Abundance
130		Molecular Ion	Weak (<10%)
99			High
45		Methoxymethyl cation	Base Peak (100%)
56		Piperazine ring fragment	Medium

Visualizations & Pathways

Diagram 1: Analytical Workflow & Stability Logic

This workflow illustrates the critical decision points in handling **1-(Methoxymethyl)piperazine** to prevent degradation during analysis.

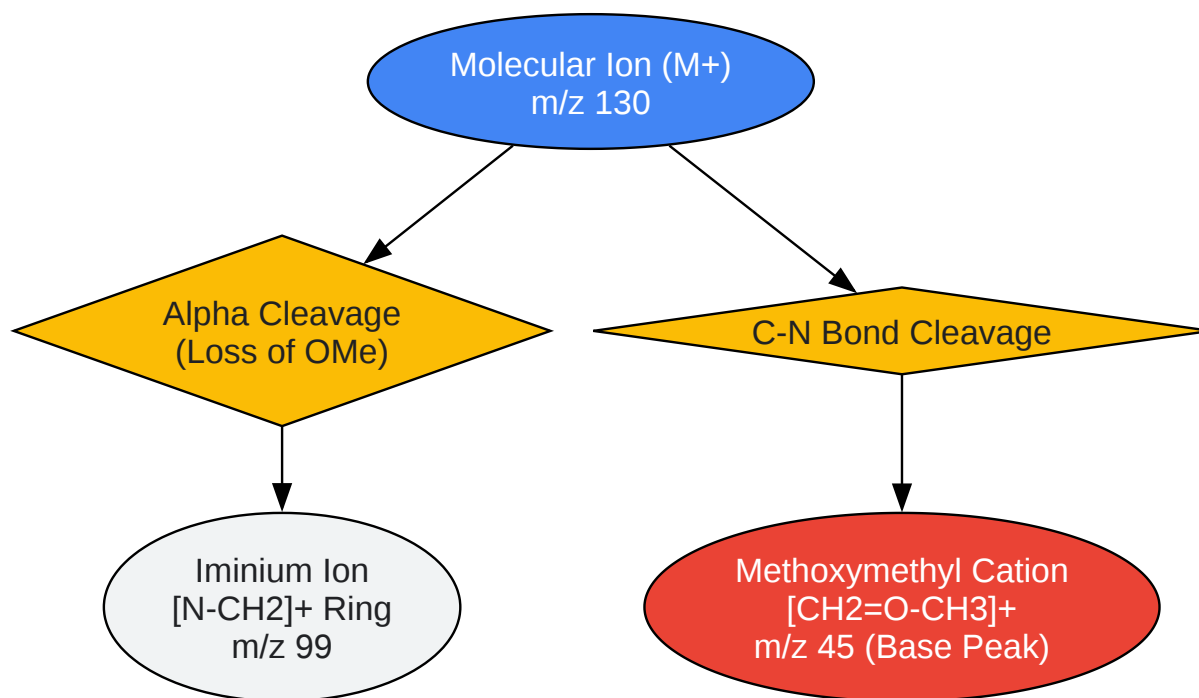


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Caption: Analytical decision tree ensuring sample integrity. The presence of water leads to immediate hydrolysis, necessitating anhydrous protocols.

Diagram 2: Mass Spectrometry Fragmentation Pathway

The following diagram details the specific bond cleavages leading to the characteristic m/z 45 base peak.



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Caption: Primary fragmentation pathways under Electron Impact (EI). The formation of the stabilized methoxymethyl cation (m/z 45) is the dominant event.

References

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